

How to dissolve and store (Rac)-MGV354 for experiments

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Compound of Interest

Compound Name: (Rac)-MGV354

Cat. No.: B15571932

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Application Notes and Protocols for (Rac)-MGV354

(Rac)-MGV354 is the racemic mixture of MGV354, a potent activator of soluble guanylate cyclase (sGC).^{[1][2]} These application notes provide detailed protocols for the dissolution, storage, and experimental use of **(Rac)-MGV354** for researchers, scientists, and drug development professionals.

Product Information

Property	Value	Source
CAS Number	1852495-86-3	^{[1][2][3]}
Molecular Formula	C35H37N5O3	^{[3][4]}
Molecular Weight	575.70 g/mol	^{[2][3][4]}
Appearance	Solid	^{[1][2]}
Biological Activity	Activator of soluble guanylate cyclase (sGC). MGV354 has EC50 values of <0.5 nM in CHO cells and 5 nM in GTM-3 E cells. ^{[1][2]}	

Solubility and Dissolution Protocol

(Rac)-MGV354 is readily soluble in dimethyl sulfoxide (DMSO).[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Table 1: Solubility Data

Solvent	Concentration	Note
DMSO	100 mg/mL (173.70 mM)	Ultrasonic assistance is recommended to ensure complete dissolution. [1] [2] [4]

Protocol for Preparing a Stock Solution (100 mM in DMSO):

- **Weighing:** Accurately weigh the desired amount of **(Rac)-MGV354** solid in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of high-purity DMSO to achieve a 100 mM concentration. For example, to prepare 1 mL of a 100 mM stock solution, dissolve 57.57 mg of **(Rac)-MGV354** in 1 mL of DMSO.
- **Dissolution:** Vortex the solution thoroughly. For complete dissolution, sonicate the mixture in an ultrasonic water bath until the solution is clear.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store as recommended below.

Table 2: Preparation of Stock Solutions

Desired Concentration	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	0.5757 mg	2.8785 mg	5.757 mg
5 mM	2.8785 mg	14.3925 mg	28.785 mg
10 mM	5.757 mg	28.785 mg	57.57 mg

Note: The table is based on the molecular weight of 575.70 g/mol .

Storage and Stability

Proper storage of **(Rac)-MGV354** is crucial to maintain its biological activity.

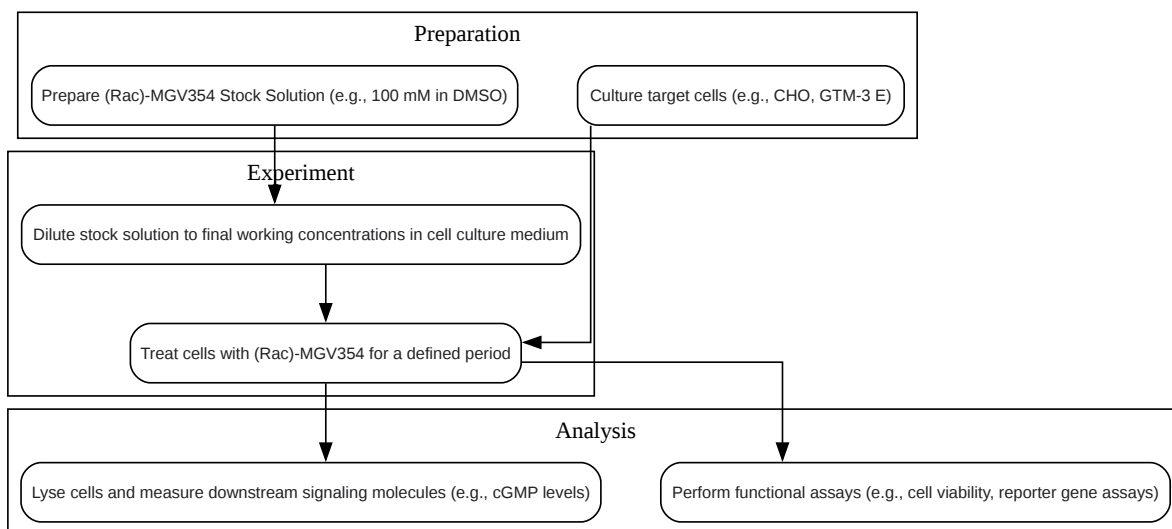
Table 3: Storage Conditions

Form	Storage Temperature	Duration	Special Instructions
Solid	4°C	Long-term	Protect from light. [1] [2]
In Solvent (DMSO)	-80°C	6 months	Protect from light. [1]
In Solvent (DMSO)	-20°C	1 month	Protect from light. [1]

Experimental Protocols

(Rac)-MGV354 acts as an sGC activator, which is involved in the nitric oxide (NO) signaling pathway.[\[5\]](#)[\[6\]](#) This pathway plays a crucial role in various physiological processes, including the regulation of intraocular pressure.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Workflow for In Vitro Studies:

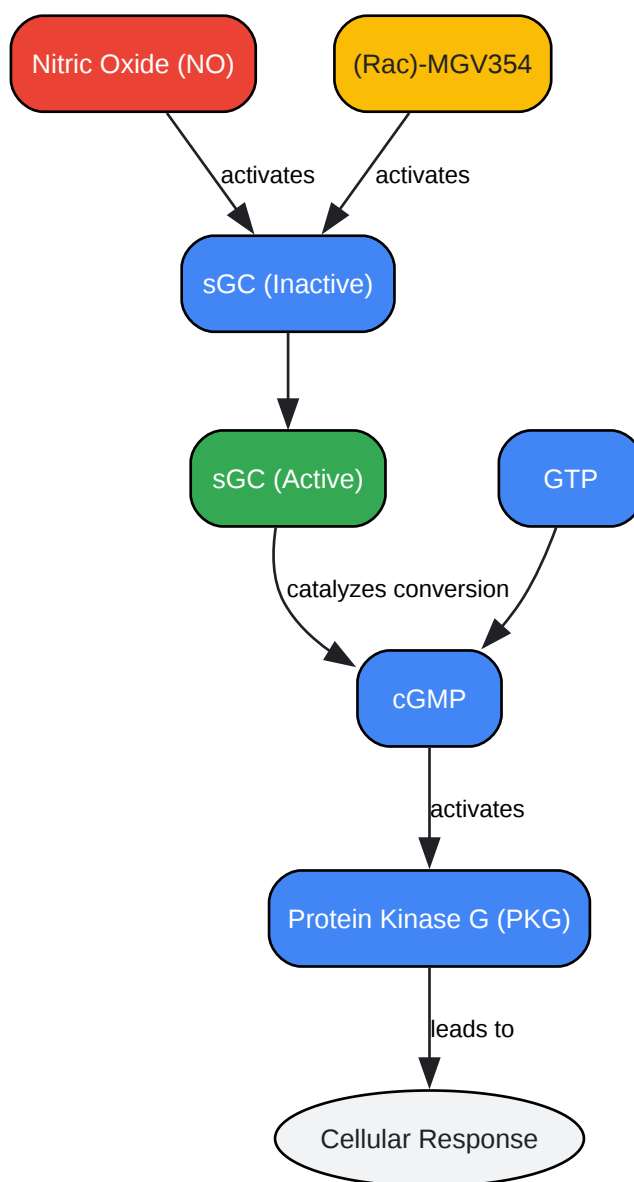


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Figure 1. A generalized workflow for in vitro experiments using **(Rac)-MGV354**.

Signaling Pathway of **(Rac)-MGV354**:

(Rac)-MGV354 activates soluble guanylate cyclase (sGC), a key enzyme in the nitric oxide (NO) signaling pathway.[5][6] The activation of sGC leads to the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP).[6] cGMP then acts as a second messenger, activating downstream targets such as protein kinase G (PKG), which in turn phosphorylates various proteins, leading to a cellular response.



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Figure 2. The signaling pathway activated by **(Rac)-MGV354**.

Safety Precautions

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling **(Rac)-MGV354**.
- Handle the compound in a well-ventilated area.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

- **(Rac)-MGV354** is for research use only and not for human or veterinary use.[2]

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